

CAS number 10269-01-9 physical constants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromobenzylamine

Cat. No.: B082478

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Core Physical and Chemical Properties

3-Bromobenzylamine, with the molecular formula C_7H_8BrN , is a clear, colorless to yellow liquid at room temperature.[1][2] It is recognized as an important intermediate in organic synthesis, particularly in the fields of pharmaceuticals, agrochemicals, and dyestuffs.[2]

Quantitative Data Summary

The physical constants of **3-Bromobenzylamine** are summarized in the table below for easy reference and comparison.

Physical Constant	Value	Source(s)
Molecular Weight	186.05 g/mol	[2][3]
Boiling Point	245 °C (lit.)	[1][2][4]
Density	1.48 g/mL	[1][2][4]
Refractive Index	1.584 - 1.586	[1][4]
Water Solubility	Slightly soluble	[1][2][4]
pKa	8.77 ± 0.10 (Predicted)	[1]
Vapor Pressure	2 mmHg (at 0 °C)	[5]
Form	Liquid	[1]
Color	Clear colorless to yellow	[1]

Experimental Protocols for Determination of Physical Constants

While specific experimental protocols for determining the physical constants of **3-Bromobenzylamine** are not readily available in the public domain, the following sections describe standard laboratory methodologies that are widely accepted for determining the boiling point, density, and water solubility of similar organic liquids.

Determination of Boiling Point (Capillary Method using Thiele Tube)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample of liquid is the capillary method using a Thiele tube.

Materials:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube containing heating oil, making sure the oil level is above the sample.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the liquid will start to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- At this point, the heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass per unit volume of a substance. For liquids, this can be determined with high precision using a pycnometer or more simply with a graduated cylinder and a balance.

Materials:

- Graduated cylinder (e.g., 10 mL)
- Analytical balance
- The liquid sample (**3-Bromobenzylamine**)

Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.

- A known volume of the liquid sample is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is then calculated by dividing the mass of the liquid by the measured volume.

Determination of Water Solubility (Qualitative Method)

A qualitative assessment of solubility can be performed to determine if a substance is soluble, slightly soluble, or insoluble in a given solvent.

Materials:

- Test tubes
- The liquid sample (**3-Bromobenzylamine**)
- Distilled water
- Vortex mixer or stirring rod

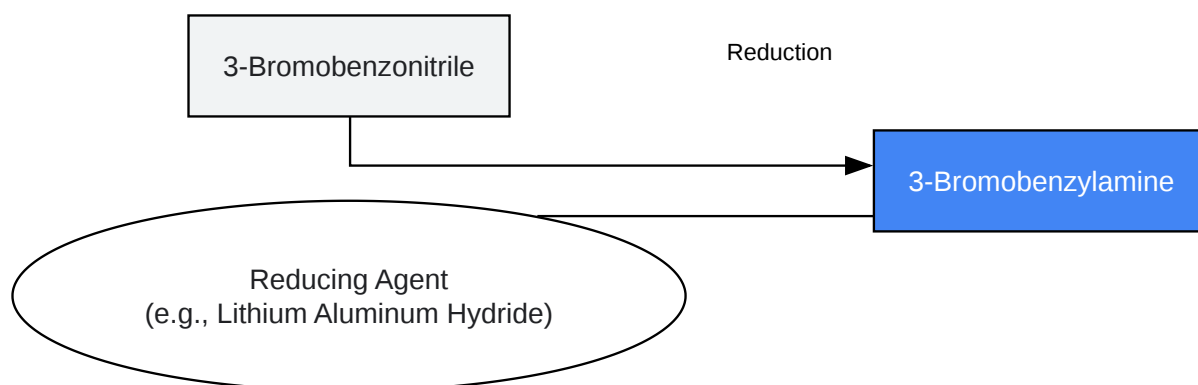
Procedure:

- Approximately 1 mL of distilled water is placed in a clean test tube.
- A few drops of **3-Bromobenzylamine** are added to the test tube.
- The mixture is agitated using a vortex mixer or by stirring vigorously with a stirring rod for a set period.
- The mixture is then allowed to stand and is observed for any signs of dissolution.
- If a single, clear phase is formed, the substance is considered soluble. If the substance forms a cloudy suspension or separate layers, it is considered slightly soluble or insoluble.

For **3-Bromobenzylamine**, the formation of two distinct layers or a cloudy mixture would confirm its slight solubility in water.

Synthesis Workflow

3-Bromobenzylamine is a key intermediate in various chemical syntheses. One common method for its preparation is the reduction of 3-bromobenzonitrile. The following diagram illustrates this synthetic pathway.



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Caption: A simplified workflow for the synthesis of **3-Bromobenzylamine**.

Biological Activity and Signaling Pathways

While **3-Bromobenzylamine** is primarily used as a chemical intermediate, some sources suggest it may possess biological activities. There are mentions of potential antimicrobial and anticancer properties. However, detailed studies elucidating specific mechanisms of action or signaling pathways involving **3-Bromobenzylamine** are not well-documented in publicly available scientific literature. The observed biological effects are likely attributed to the reactivity of the benzylamine moiety and the influence of the bromine substituent, which can facilitate interactions with various biological macromolecules.^[9] Further research is required to fully characterize its pharmacological profile.

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- To cite this document: BenchChem. [CAS number 10269-01-9 physical constants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082478#cas-number-10269-01-9-physical-constants]

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